

A Comparative Analysis of the Oxidizing Strength of Hexaaquaaluminum(III) Bromate

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Compound of Interest

Compound Name: Hexaaquaaluminum(III) bromate

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This guide provides a detailed comparison of the oxidizing strength of **hexaaquaaluminum(III) bromate**, [--INVALID-LINK--3](#), against other common oxidizing agents. The oxidizing power of this compound is primarily attributed to the bromate ion (BrO_3^-) in an acidic aqueous solution, with the hexaaquaaluminum(III) ion generally acting as a spectator ion in redox reactions. The comparative analysis is based on standard reduction potentials (E°), a quantitative measure of the tendency of a chemical species to be reduced, and thus to act as an oxidizing agent.

Quantitative Comparison of Oxidizing Strengths

The oxidizing strength of various chemical species can be quantitatively compared using their standard reduction potentials. A more positive standard reduction potential indicates a stronger oxidizing agent. The data presented in the following table has been compiled from various established chemical data sources.

Oxidizing Agent	Half-Reaction	Standard Reduction Potential (E°) at 25°C (V)
Permanganate (in acidic solution)	$\text{MnO}_4^-(\text{aq}) + 8\text{H}^+(\text{aq}) + 5\text{e}^- \rightarrow \text{Mn}^{2+}(\text{aq}) + 4\text{H}_2\text{O}(\text{l})$	+1.51[1]
Bromate (in acidic solution)	$\text{BrO}_3^-(\text{aq}) + 6\text{H}^+(\text{aq}) + 6\text{e}^- \rightarrow \text{Br}^-(\text{aq}) + 3\text{H}_2\text{O}(\text{l})$	+1.42[1]
Chlorine	$\text{Cl}_2(\text{g}) + 2\text{e}^- \rightarrow 2\text{Cl}^-(\text{aq})$	+1.36[1]
Dichromate (in acidic solution)	$\text{Cr}_2\text{O}_7^{2-}(\text{aq}) + 14\text{H}^+(\text{aq}) + 6\text{e}^- \rightarrow 2\text{Cr}^{3+}(\text{aq}) + 7\text{H}_2\text{O}(\text{l})$	+1.23[1]
Oxygen (in acidic solution)	$\text{O}_2(\text{g}) + 4\text{H}^+(\text{aq}) + 4\text{e}^- \rightarrow 2\text{H}_2\text{O}(\text{l})$	+1.23[1]
Bromine	$\text{Br}_2(\text{l}) + 2\text{e}^- \rightarrow 2\text{Br}^-(\text{aq})$	+1.09
Nitrate (in acidic solution)	$\text{NO}_3^-(\text{aq}) + 4\text{H}^+(\text{aq}) + 3\text{e}^- \rightarrow \text{NO}(\text{g}) + 2\text{H}_2\text{O}(\text{l})$	+0.96[1]
Silver Ion	$\text{Ag}^+(\text{aq}) + \text{e}^- \rightarrow \text{Ag}(\text{s})$	+0.80
Iron(III) Ion	$\text{Fe}^{3+}(\text{aq}) + \text{e}^- \rightarrow \text{Fe}^{2+}(\text{aq})$	+0.77[1]
Iodine	$\text{I}_2(\text{s}) + 2\text{e}^- \rightarrow 2\text{I}^-(\text{aq})$	+0.54

As indicated in the table, the bromate ion, the active component in **hexaaquaaluminum(III) bromate**, is a strong oxidizing agent with a standard reduction potential of +1.42 V.[1] This places it higher than other common oxidizing agents like chlorine, dichromate, and nitric acid, but slightly below permanganate in acidic conditions.

Experimental Protocols

The determination of the oxidizing strength, quantified by the standard reduction potential, is conducted electrochemically. The following provides a detailed methodology for this key experiment.

Experimental Determination of Standard Reduction Potential

The standard reduction potential of a substance is experimentally determined by constructing a galvanic cell and measuring the potential difference against a reference electrode. The universally accepted reference is the Standard Hydrogen Electrode (SHE).

Objective: To measure the standard reduction potential (E°) of the $\text{BrO}_3^-/\text{Br}^-$ half-cell.

Materials and Apparatus:

- High-impedance voltmeter or potentiometer
- Standard Hydrogen Electrode (SHE): Platinum electrode immersed in a 1 M H^+ solution with hydrogen gas at 1 atm pressure bubbled over it.
- Test Half-Cell: Platinum electrode immersed in a solution containing 1 M BrO_3^- ions and 1 M Br^- ions, acidified to 1 M H^+ .
- Salt bridge (e.g., containing saturated KCl or KNO_3)
- Beakers
- Connecting wires

Procedure:

- Preparation of the Standard Hydrogen Electrode (SHE): The SHE is prepared by immersing a platinum electrode in a 1 M solution of a strong acid (e.g., HCl). Purified hydrogen gas at a pressure of 1 atm is bubbled over the surface of the platinum electrode. By convention, the standard reduction potential of the SHE is defined as 0.00 V at all temperatures.
- Preparation of the Test Half-Cell: A solution is prepared containing the species of the redox couple of interest at standard conditions (1 M concentration for all aqueous species). For the bromate half-cell, this would be a solution that is 1 M in BrO_3^- and 1 M in Br^- , with the H^+ concentration also at 1 M. A platinum electrode, which is inert, is placed in this solution.

- **Assembly of the Galvanic Cell:** The SHE and the test half-cell are placed in separate beakers. The two beakers are connected by a salt bridge to allow for ion flow and maintain charge neutrality. The platinum electrode of the SHE and the platinum electrode of the test half-cell are connected to a high-impedance voltmeter. The voltmeter measures the potential difference between the two half-cells.
- **Measurement of the Cell Potential:** The voltmeter reading gives the standard cell potential (E°_{cell}). Since the standard reduction potential of the SHE is 0.00 V, the measured cell potential is equal to the standard reduction potential of the test half-cell. The sign of the potential is determined by the direction of electron flow. If the test electrode is the cathode (where reduction occurs), the measured potential is positive.

Data Analysis:

The standard cell potential is calculated using the following equation:

$$E^\circ_{\text{cell}} = E^\circ_{\text{cathode}} - E^\circ_{\text{anode}}$$

In this setup, the spontaneous reaction will determine which electrode is the cathode and which is the anode. By measuring the direction of electron flow, one can identify the cathode and anode. The standard reduction potential of the bromate half-reaction is then determined from the measured E°_{cell} .

Factors Influencing Oxidizing Strength

The oxidizing strength of a substance is influenced by several factors. The following diagram illustrates the logical relationship between these key factors.

Caption: Relationship between Standard Reduction Potential and factors influencing oxidizing strength.

This guide provides a foundational comparison of the oxidizing strength of **hexaaquaaluminum(III) bromate**. For specific applications, it is recommended to consult detailed experimental studies relevant to the reaction conditions of interest.

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References

- 1. chemistry.alanearhart.org [chemistry.alanearhart.org]
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